An In-depth Technical Guide to 5-Hydroxydecanoate Sodium Salt

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Compound of Interest

Compound Name:	*sodium;5-hydroxydecanoate*
Cat. No.:	*B7803461*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 5-hydroxydecanoate sodium salt (5-HD), a critical tool in cardiovascular and metabolic research. We will delve into its fundamental chemical properties, its primary mechanism of action as a selective inhibitor of ATP-sensitive potassium (KATP) channels, and practical, field-proven experimental protocols.

Core Chemical and Physical Properties

5-Hydroxydecanoate sodium salt is the sodium salt of 5-hydroxydecanoic acid. It is a white to off-white solid powder with a defined molecular structure and weight, making it suitable for precise experimental applications.[1][2][3][4]

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Property	Value	Source(s)
Molecular Formula	$C_{10}H_{19}NaO_3$	[1][3][5][6]
Molecular Weight	210.25 g/mol	[1][2][3][5][6]
CAS Number	71186-53-3	[1][2][3]
Appearance	White to off-white solid	[2][3][4][6]
Purity	≥97% (HPLC)	[3][7]
Solubility	Soluble in water (10 mg/mL), with slight solubility in DMSO and Methanol.	[2][3]
Storage	Recommended at 4°C, sealed and protected from moisture. For long-term stock solutions, -80°C for up to 6 months or -20°C for up to 1 month is advised.[5][8]	

Part 1: The Core Directive - Mechanism of Action as a KATP Channel Inhibitor

The primary pharmacological significance of 5-hydroxydecanoate sodium salt lies in its function as a selective blocker of ATP-sensitive potassium (KATP) channels, with a reported IC50 of approximately 30 μM.[8][9] These channels are crucial regulators of cellular membrane potential, particularly in response to metabolic stress.

The Causality Behind KATP Channel Inhibition

KATP channels are found in various tissues, including the heart, pancreatic beta-cells, and smooth muscle. They link the metabolic state of a cell (specifically the intracellular ATP/ADP ratio) to its electrical activity.

- Under normal physiological conditions (high ATP): KATP channels are closed.

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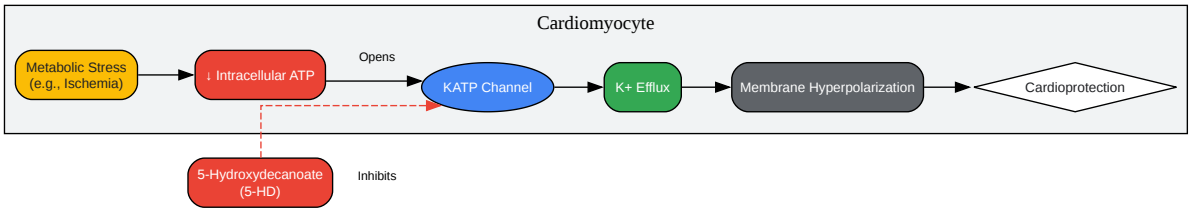
- Under metabolic stress (e.g., ischemia, low ATP): The decrease in the ATP/ADP ratio causes KATP channels to open. This leads to an efflux of potassium ions (K+), hyperpolarizing the cell membrane and reducing cellular excitability. This is a protective mechanism, particularly in cardiomyocytes, as it shortens the action potential duration and reduces calcium influx, thereby conserving energy.

5-HD exerts its effect by inhibiting these channels, a mechanism that is particularly pronounced during ischemic conditions.[10][11][12] This state-dependent inhibition is a key aspect of its utility in research, allowing for the investigation of the specific roles of KATP channels in pathophysiological processes.[13]

For instance, in studies of ischemic preconditioning—a phenomenon where brief periods of ischemia protect the heart from a subsequent, more prolonged ischemic insult—5-HD is used to probe the involvement of KATP channels in this protective effect.[10] By blocking the channels, researchers can determine if the observed cardioprotection is indeed mediated by KATP channel opening.



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Caption: Mechanism of 5-HD as a KATP channel inhibitor.

Part 2: Scientific Integrity & Logic - Experimental Protocols

To ensure the trustworthiness and reproducibility of research involving 5-HD, it is imperative to follow well-defined and validated protocols. Below is a detailed, step-by-step methodology for

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assessing the effect of 5-HD on cell viability in a model of simulated ischemia/reperfusion injury. This protocol is designed as a self-validating system by including appropriate controls.

Protocol: Assessing the Effect of 5-HD on H9c2 Cardiomyocyte Viability Following Anoxia/Reoxygenation (A/R) Injury

This protocol is adapted from methodologies used to study the effects of KATP channel modulators on cardiomyocyte injury.[8]

Objective: To determine if the inhibition of KATP channels by 5-HD affects the viability of H9c2 cardiomyocytes subjected to anoxia/reoxygenation.

Materials:

- H9c2 rat heart-derived myoblasts
- Dulbecco's Modified Eagle Medium (DMEM) with high glucose
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- 5-hydroxydecanoate sodium salt (5-HD)
- Anoxia chamber (or a modular incubator chamber flushed with 95% N_2 / 5% CO_2)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS)

Experimental Workflow:

- Cell Culture:

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- Culture H9c2 cells in high-glucose DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere of 5% CO_2.
- Seed the cells in a 96-well plate at a density of 1 x 10^4 cells/well and allow them to adhere for 24 hours.

- Experimental Groups:
  - Control: Cells incubated in normal culture medium throughout the experiment.
  - A/R Injury: Cells subjected to anoxia followed by reoxygenation.
  - 5-HD + A/R Injury: Cells pre-treated with 5-HD before being subjected to anoxia and reoxygenation.
  - 5-HD Alone: Cells treated with 5-HD under normoxic conditions to assess for any inherent cytotoxicity.
- Pre-treatment with 5-HD:
  - Prepare a stock solution of 5-HD in serum-free DMEM.
  - For the "5-HD + A/R Injury" and "5-HD Alone" groups, replace the culture medium with serum-free DMEM containing the desired concentration of 5-HD (e.g., 100 µM) and incubate for 30 minutes.
  - For the "Control" and "A/R Injury" groups, replace the medium with serum-free DMEM without 5-HD.
- Anoxia (Simulated Ischemia):
  - Place the 96-well plate containing the "A/R Injury" and "5-HD + A/R Injury" groups into the anoxia chamber.
  - Incubate for a predetermined duration (e.g., 4 hours) at 37°C.
  - The "Control" and "5-HD Alone" groups remain in the normoxic incubator.

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- Reoxygenation:
  - After the anoxia period, return the plate to the normoxic incubator (5% CO_2) and replace the medium in all wells with fresh, complete culture medium.
  - Incubate for a reoxygenation period (e.g., 12 hours).
- Cell Viability Assessment (MTT Assay):
  - After the reoxygenation period, add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
  - Aspirate the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
  - Measure the absorbance at 490 nm using a microplate reader.
  - Calculate cell viability as a percentage relative to the control group.

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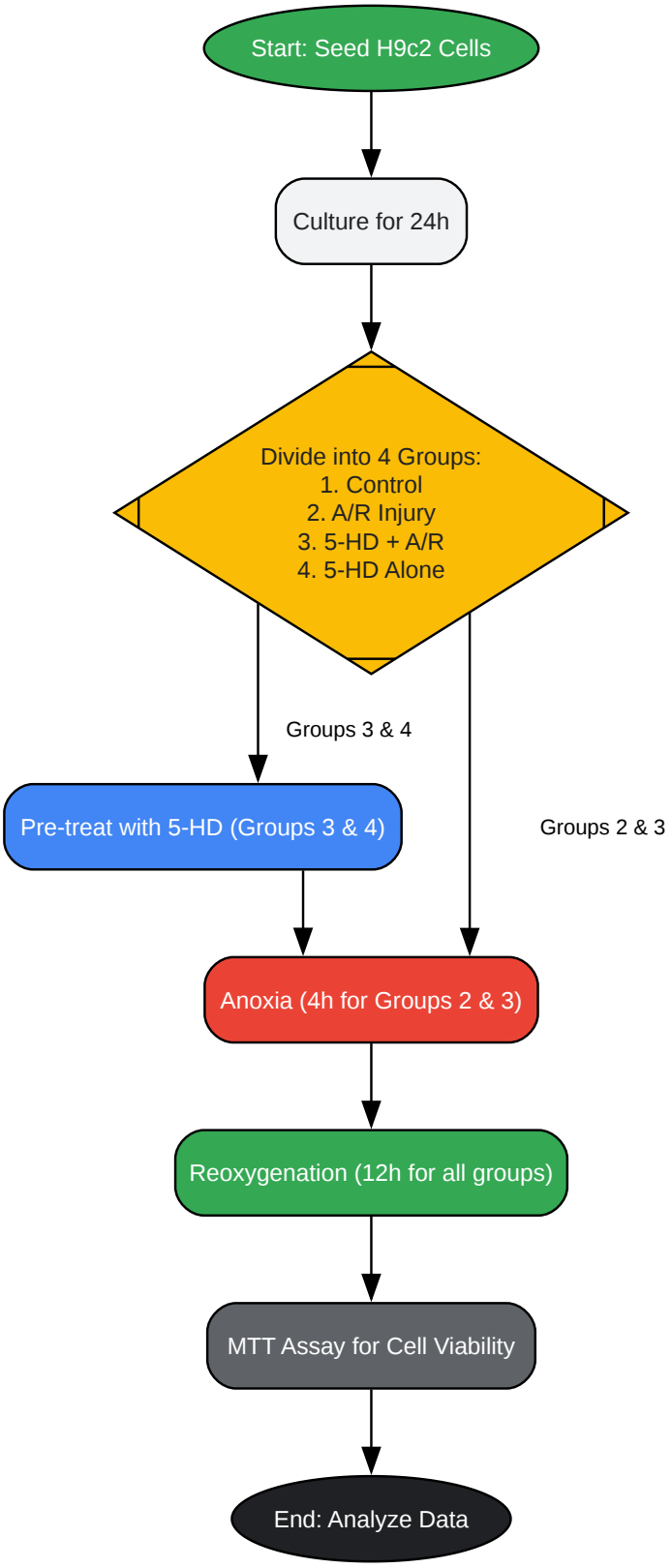

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Caption: Workflow for assessing 5-HD's effect on cell viability.

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